

Introduction: The Molecular Profile of But-3-yn-1-amine Hydrochloride

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Compound of Interest

Compound Name: *But-3-yn-1-amine hydrochloride*

Cat. No.: *B1340743*

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But-3-yn-1-amine hydrochloride is an organic compound featuring a terminal alkyne and a primary amine functional group.^{[1][2]} Its hydrochloride salt form enhances its stability and, crucially, its solubility in aqueous solutions, making it easier to handle in laboratory settings compared to its free amine base.^{[1][3][4]} This compound serves as a key intermediate in the synthesis of a variety of more complex molecules, including pharmaceutical agents and agrochemicals.^[1]

The presence of the terminal alkyne allows for its participation in a range of chemical transformations, such as click chemistry, coupling reactions, and nucleophilic additions, while the amine group provides a site for amidation and other modifications.^{[1][5]} Its utility is noted in the development of drugs targeting neurological disorders, in material science for polymer functionalization, and in analytical chemistry.^[1]

Table 1: Physicochemical Properties of **But-3-yn-1-amine Hydrochloride**

Property	Value	Source(s)
CAS Number	88211-50-1	[1] [6]
Molecular Formula	C ₄ H ₇ N·HCl (or C ₄ H ₈ ClN)	[1] [6]
Molecular Weight	105.57 g/mol	[1] [6]
Appearance	White to off-white solid/powder	[1] [5]
Purity	≥ 95%	[1]
Storage Conditions	Room temperature, under inert gas, in a cool, dark place. Hygroscopic.	[7]
Synonyms	3-Butynylamine hydrochloride, But-3-yn-1-ylammonium chloride	[1]

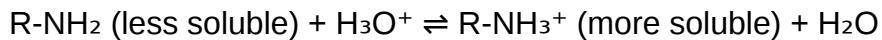
The Science of Aqueous Solubility: A Theoretical Framework

The solubility of a compound is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.[\[8\]](#) For amine hydrochlorides like but-3-yn-1-amine, solubility in water is governed by its ionic nature and the fundamental principles of intermolecular forces.

As an amine salt, the compound exists in its protonated, ionic form (R-NH₃⁺Cl⁻). This ionic character is the primary driver of its aqueous solubility. Water, being a highly polar solvent, can effectively solvate the ammonium cation and the chloride anion through strong ion-dipole interactions. Furthermore, the hydrogen atoms on the protonated amine group can act as hydrogen bond donors, readily interacting with the oxygen atoms of water molecules, further enhancing solubility.[\[3\]](#)[\[9\]](#) This is a common characteristic of amine salts, which are generally much more water-soluble than their corresponding free amine bases.[\[4\]](#)[\[10\]](#)[\[11\]](#)

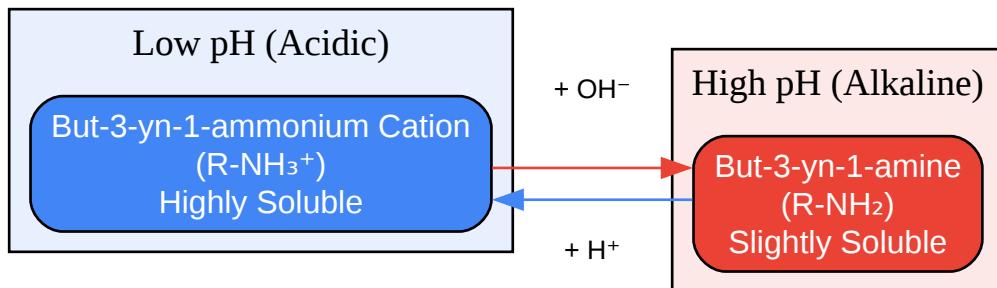
The Critical Influence of pH

The solubility of **but-3-yn-1-amine hydrochloride** is intrinsically linked to the pH of the aqueous solution. The compound's amine group is a weak base, and its protonation state is subject to an acid-base equilibrium.



This equilibrium can be described by the Henderson-Hasselbalch equation. At low pH (acidic conditions), the equilibrium shifts to the right, favoring the protonated ammonium cation (R-NH_3^+). This charged species is highly polar and thus exhibits significantly greater solubility in water.^[12] Conversely, as the pH increases (alkaline conditions), the equilibrium shifts to the left, leading to the deprotonation of the ammonium group to form the free amine (R-NH_2). This neutral, less polar form is expected to have considerably lower aqueous solubility.

Therefore, for applications requiring high concentrations of the dissolved compound, maintaining an acidic to near-neutral pH is essential.



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Caption: pH-dependent equilibrium of **But-3-yn-1-amine hydrochloride**.

The Effect of Temperature

Temperature is another critical factor influencing solubility. The dissolution of most solids, including salts, in a liquid is an endothermic process, meaning it absorbs heat from the surroundings.^[8] This is because energy is required to overcome the lattice energy of the crystal structure and to break intermolecular bonds within the solvent.^[13]

According to Le Châtelier's Principle, if a change of condition is applied to a system in equilibrium, the system will shift in a direction that relieves the stress. For an endothermic

dissolution process, adding heat (increasing the temperature) will shift the equilibrium towards more dissolution to absorb the added energy.[8] Therefore, it is expected that the solubility of **but-3-yn-1-amine hydrochloride** in water will increase as the temperature rises.[10][14] This trend is common for many ionic compounds and amino acid hydrochlorides.[3][15]

While specific quantitative data for **but-3-yn-1-amine hydrochloride** is not readily available in published literature, this direct relationship between temperature and solubility provides a reliable qualitative prediction for experimental design.

Table 2: Solubility Data Log (Template) Quantitative solubility data for **But-3-yn-1-amine hydrochloride** is not widely published. This table serves as a template for researchers to record their findings from experimental determinations.

Solvent System	Temperature (°C)	pH	Measured Solubility (g/L)	Measured Solubility (mol/L)
Deionized Water	25			
Deionized Water	37			
PBS (Phosphate-Buffered Saline)	25	7.4		
0.1 M HCl	25	~1		
0.1 M NaOH	25	~13		

Experimental Protocol: The Isothermal Shake-Flask Method

To obtain precise and reliable quantitative solubility data, a standardized experimental protocol is essential. The isothermal equilibrium (or shake-flask) method is a widely accepted and robust technique for this purpose.[9][12]

Objective

To determine the equilibrium solubility of **but-3-yn-1-amine hydrochloride** in a specific aqueous medium at a controlled temperature.

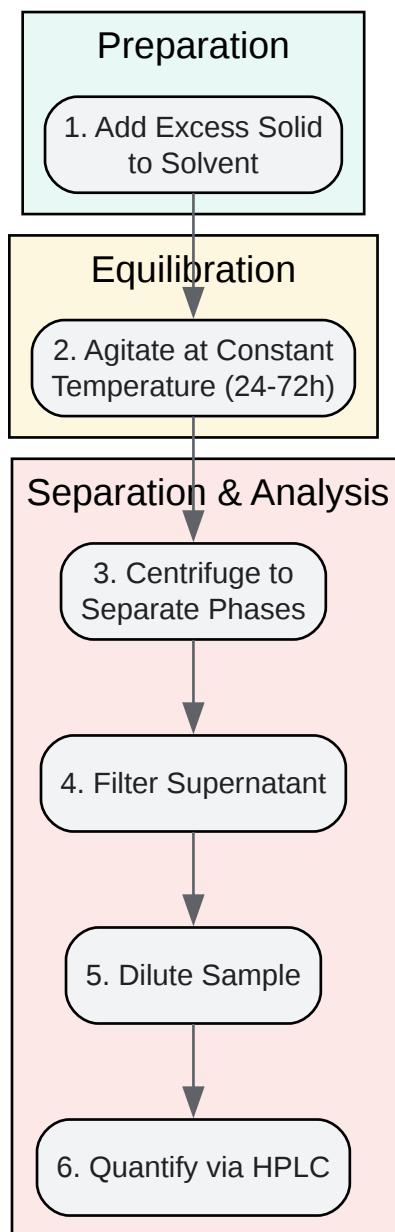
Materials & Reagents

- **But-3-yn-1-amine hydrochloride** (purity > 95%)
- Selected aqueous solvent (e.g., deionized water, buffered solutions)
- Thermostatic shaker bath or incubator
- Analytical balance
- Centrifuge
- Calibrated pH meter
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm PVDF or PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD)

Step-by-Step Procedure

- Preparation of Saturated Solution: Add an excess amount of **but-3-yn-1-amine hydrochloride** to a known volume of the chosen solvent in a sealed vial. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- Equilibration: Place the vials in the thermostatic shaker bath set to the desired constant temperature (e.g., 25 °C or 37 °C). Agitate the vials for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. Preliminary experiments should be conducted to determine the minimum time required to reach a plateau in concentration.[\[9\]](#)
- Phase Separation: After equilibration, let the vials stand undisturbed at the same temperature to allow the undissolved solid to sediment. To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed.[\[9\]](#)

- Sample Collection and Preparation: Carefully withdraw an aliquot of the clear supernatant. To prevent any precipitation due to temperature changes, this step should be performed quickly. Immediately filter the aliquot through a syringe filter to remove any remaining microscopic particles.
- Quantification: Accurately dilute the filtered sample with a suitable mobile phase. Quantify the concentration of **but-3-yn-1-amine hydrochloride** in the diluted sample using a validated HPLC method. A calibration curve prepared with standards of known concentrations must be used for accurate quantification.
- Data Analysis: Calculate the solubility from the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure reproducibility, and the results reported as the mean \pm standard deviation.



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Caption: Experimental workflow for the isothermal shake-flask solubility method.

Conclusion and Practical Implications

But-3-yn-1-amine hydrochloride is a valuable chemical intermediate whose utility is greatly enhanced by its aqueous solubility. This solubility is fundamentally governed by its ionic character and is highly dependent on the pH and temperature of the solution. While it is expected to be highly soluble in acidic to neutral aqueous media, with solubility increasing at

higher temperatures, precise quantitative data must be determined experimentally. The provided isothermal shake-flask protocol offers a robust and reliable method for this determination.

For drug development professionals, accurate solubility data is critical for formulation design, predicting oral bioavailability, and ensuring the stability of liquid dosage forms. For synthetic chemists, understanding how solubility changes with pH and temperature allows for the optimization of reaction conditions, work-up procedures, and purification strategies. This guide provides the theoretical foundation and practical tools necessary for scientists to confidently work with and characterize the aqueous behavior of **but-3-yn-1-amine hydrochloride**.

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